

Application Notes and Protocols: Spectrophotometric Determination of Acid Brown 354 Concentration

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Compound of Interest

Compound Name: Acid Brown 354

Cat. No.: B1490543

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Introduction

Acid Brown 354 is a synthetic double azo dye utilized in various industrial applications, including textile and leather dyeing.[1][2][3] Its presence in industrial effluents necessitates accurate and reliable quantitative analysis for environmental monitoring and process optimization. This document provides a detailed application note and protocol for the determination of **Acid Brown 354** concentration in aqueous solutions using UV-Visible spectrophotometry, a widely used and accessible analytical technique.[4]

The method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.

Chemical and Physical Properties of Acid Brown 354

A comprehensive understanding of the physicochemical properties of **Acid Brown 354** is essential for its accurate analysis.

Property	Value	Reference
Chemical Formula	$C_{30}H_{20}N_8Na_2O_{12}S_2$	[2]
Molecular Weight	794.64 g/mol	[2]
CAS Number	71799-43-4	[5]
Appearance	Brown Powder	[3]
Solubility	Soluble in water	[6]
Chemical Class	Double Azo Dye	[2]

Spectrophotometric Characteristics

The spectrophotometric analysis of **Acid Brown 354** relies on its distinct absorption spectrum in the visible range.

Parameter	Value	Reference
Maximum Absorption Wavelength (λ_{max})	440 nm	[4]
Molar Absorptivity (ϵ)	To be determined experimentally	

Note: The molar absorptivity is a crucial parameter for the direct calculation of concentration from absorbance data. If a literature value is not available, it must be determined experimentally by preparing a standard solution of known concentration and measuring its absorbance.

Experimental Protocol: Spectrophotometric Determination of Acid Brown 354

This protocol outlines the step-by-step procedure for determining the concentration of **Acid Brown 354** in an unknown aqueous sample.

1. Materials and Reagents

- **Acid Brown 354** (analytical standard)
- Deionized water
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes (various sizes)
- Cuvettes (1 cm path length)
- UV-Visible Spectrophotometer

2. Preparation of Stock Standard Solution (e.g., 100 mg/L)

- Accurately weigh 10.0 mg of **Acid Brown 354** powder.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Dissolve the powder in a small amount of deionized water.
- Bring the solution to volume with deionized water and mix thoroughly.

3. Preparation of Working Standard Solutions for Calibration Curve

Prepare a series of standard solutions by diluting the stock solution. The following is an example for a concentration range of 1 to 10 mg/L:

Standard	Concentration (mg/L)	Volume of Stock Solution (mL)	Final Volume (mL)
1	1.0	1.0	100
2	2.5	2.5	100
3	5.0	5.0	100
4	7.5	7.5	100
5	10.0	10.0	100

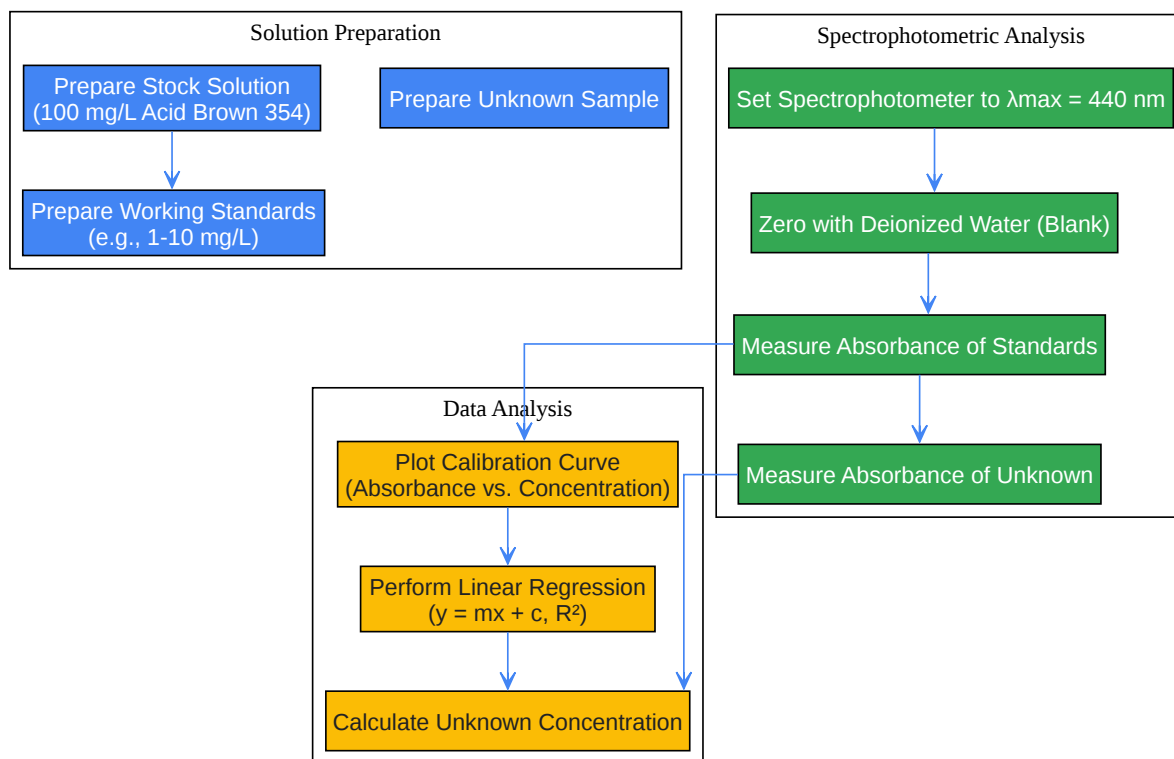
4. Spectrophotometric Measurement

- Set the spectrophotometer to measure absorbance at the λ_{max} of **Acid Brown 354**, which is 440 nm.^[4]
- Use deionized water as a blank to zero the instrument.
- Measure the absorbance of each working standard solution and the unknown sample solution.
- Record the absorbance values.

5. Data Analysis

- Plot a calibration curve of absorbance versus the concentration of the working standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where y is the absorbance, x is the concentration, m is the slope, and c is the y-intercept. The correlation coefficient (R^2) should be close to 1 for a good linear fit.
- Use the equation of the line to calculate the concentration of **Acid Brown 354** in the unknown sample by substituting its measured absorbance for y and solving for x .

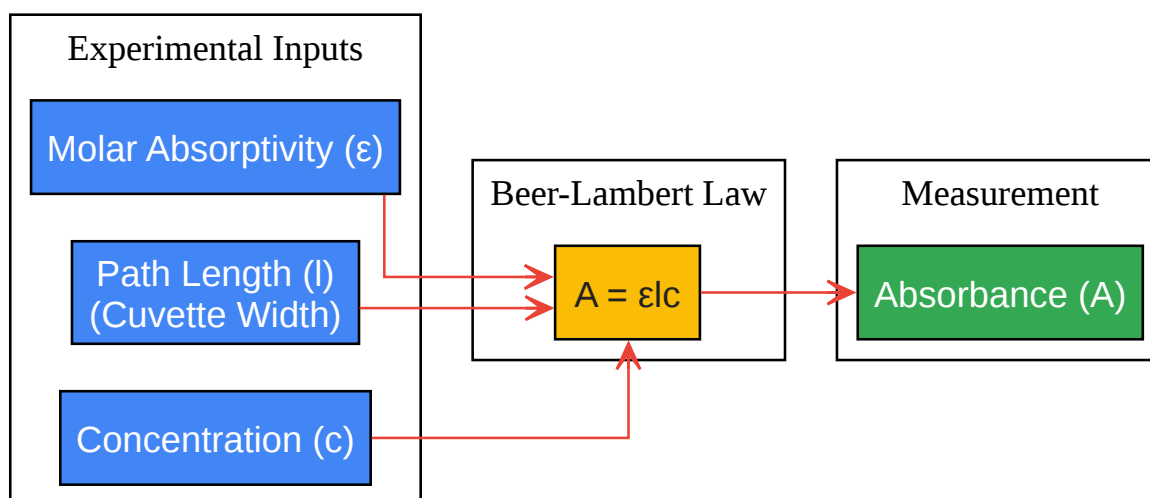
Experimental Workflow



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Caption: Experimental workflow for the spectrophotometric determination of **Acid Brown 354**.

Logical Relationship for Beer-Lambert Law Application



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Caption: Relationship of variables in the Beer-Lambert Law.

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